Application Note: Strategic Functionalization of 5-Bromo-7-methoxy-1-benzofuran-2-carbaldehyde

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Compound of Interest

Compound Name:	*5-Bromo-7-methoxy-1-benzofuran-2-carbaldehyde*
CAS No.:	*1353011-84-3*
Cat. No.:	*B2896238*

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9][10]

This guide details the strategic functionalization of **5-Bromo-7-methoxy-1-benzofuran-2-carbaldehyde**. This specific scaffold is a high-value pharmacophore in drug discovery, particularly for antimicrobial and anticancer research. The coexistence of the electron-donating methoxy group (C-7) and the electron-withdrawing bromine (C-5) creates a unique electronic push-pull system that influences the reactivity of the C-2 aldehyde.

Structural Analysis & Reactivity Profile[11]

- C-2 Aldehyde (Target): Highly reactive electrophile. Conjugated with the furan oxygen, making it less electrophilic than a standard benzaldehyde but highly prone to condensation and redox reactions.

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- C-5 Bromine (Handle): A stable handle for future cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig). Crucial: Protocols must avoid conditions that cause lithium-halogen exchange or oxidative addition to the C-Br bond (e.g., avoid Pd(0) at high temps without specific ligands).
- C-7 Methoxy (Modulator): Provides electron density to the furan ring, stabilizing the intermediate carbocations during electrophilic substitutions but slightly deactivating the C-2 aldehyde toward nucleophilic attack compared to nitro-benzofurans.

Reaction Landscape Visualization

The following diagram illustrates the primary divergent pathways available for this substrate.

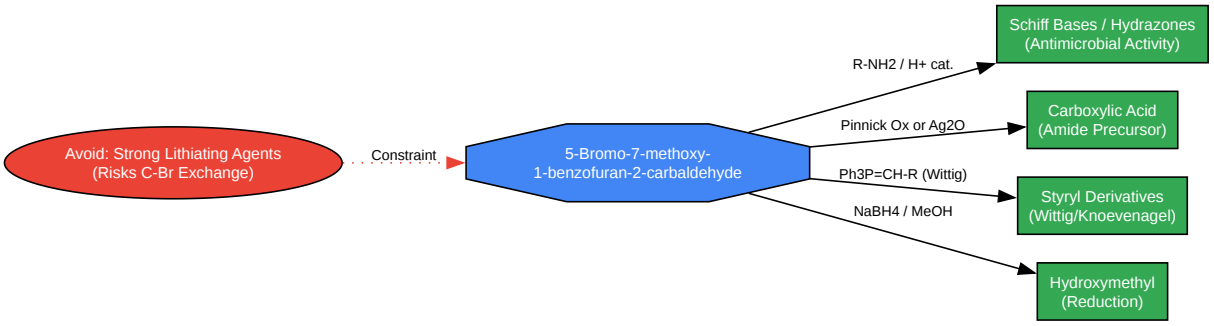

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Figure 1: Divergent synthesis pathways from the C-2 aldehyde node. Note the exclusion of lithiation chemistry to preserve the C-5 bromine.

Detailed Experimental Protocols

Module A: C=N Bond Formation (Schiff Bases & Hydrazones)

Application: Synthesis of antimicrobial agents and DNA-binding ligands. Mechanism: Nucleophilic addition-elimination.

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Protocol 1: Acid-Catalyzed Condensation

Reagents:

- Substrate: **5-Bromo-7-methoxy-1-benzofuran-2-carbaldehyde** (1.0 equiv)
- Amine/Hydrazide: Aryl amine or acid hydrazide (1.1 equiv)
- Solvent: Absolute Ethanol or Methanol (anhydrous)
- Catalyst: Glacial Acetic Acid (2-3 drops)

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 mmol of the aldehyde in 10 mL of absolute ethanol in a round-bottom flask. Gentle heating (40°C) may be required due to the lipophilicity imparted by the bromine.
- Addition: Add 1.1 mmol of the primary amine/hydrazide.
- Catalysis: Add 2-3 drops of glacial acetic acid. Note: The 7-OMe group increases electron density, potentially requiring slightly more acid catalyst than unsubstituted benzofurans to activate the carbonyl.
- Reflux: Reflux the mixture for 3–6 hours. Monitor via TLC (Mobile phase: Hexane:EtOAc 7:3). Look for the disappearance of the aldehyde spot (Rf ~0.6) and appearance of a lower Rf imine spot.
- Isolation: Cool to room temperature. The Schiff base often precipitates.
  - If precipitate forms: Filter and wash with cold ethanol.
  - If no precipitate: Concentrate to 1/3 volume and cool to 0°C.
- Purification: Recrystallize from Ethanol/DMF mixtures.

Self-Validation Check:

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- IR Spectroscopy: Disappearance of C=O stretch (~1660 cm^{-1}) and appearance of C=N stretch (~1610–1630 cm^{-1}).
- 1H NMR: Disappearance of the aldehyde singlet (~9.8 ppm) and appearance of the azomethine proton (–CH=N–) at 8.2–8.8 ppm.

Module B: C=C Bond Extension (Wittig Reaction)

Application: Synthesis of vinyl-benzofurans (styryl analogues) for polymerization or fluorescence studies. Critical Constraint: Use mild bases to prevent side reactions with the C-5 Bromine.

Protocol 2: Wittig Olefination

Reagents:

- Substrate: **5-Bromo-7-methoxy-1-benzofuran-2-carbaldehyde** (1.0 equiv)
- Ylide Precursor: Benzyltriphenylphosphonium chloride (1.2 equiv)
- Base: Potassium tert-butoxide (t-BuOK) or NaOMe. Avoid n-BuLi.
- Solvent: Dry THF or DMF.

Step-by-Step Workflow:

- Ylide Generation: In a flame-dried flask under Nitrogen/Argon, suspend the phosphonium salt (1.2 equiv) in dry THF. Cool to 0°C.
- Deprotonation: Add t-BuOK (1.5 equiv) portion-wise. Stir for 30 mins at 0°C. The solution should turn yellow/orange (ylide formation).
- Addition: Add the benzofuran aldehyde (1.0 equiv) dissolved in minimal dry THF dropwise.
- Reaction: Allow to warm to room temperature and stir for 4–12 hours.
- Quench: Quench with saturated NH_4Cl solution.
- Workup: Extract with DCM, wash with brine, dry over $MgSO_4$.

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- Purification: Silica gel column chromatography. Elute with Hexane/EtOAc.

Data Summary Table: Typical Reaction Conditions

Reaction Type	Reagent	Solvent	Temp	Typical Yield	Critical Note
Schiff Base	Aryl Amine / AcOH	EtOH	Reflux	85-95%	pH control essential
Wittig	Ph_3P-R / t-BuOK	THF	0°C -> RT	70-85%	Avoid n-BuLi (protects Br)
Oxidation	$NaClO_2$ / H_2O_2	MeCN/H_2O	RT	90%	Pinnick conditions preferred
Reduction	$NaBH_4$	MeOH	0°C	95%	Rapid reaction

Troubleshooting Logic (Decision Tree)

Use this logic flow to troubleshoot low yields during Schiff base formation.

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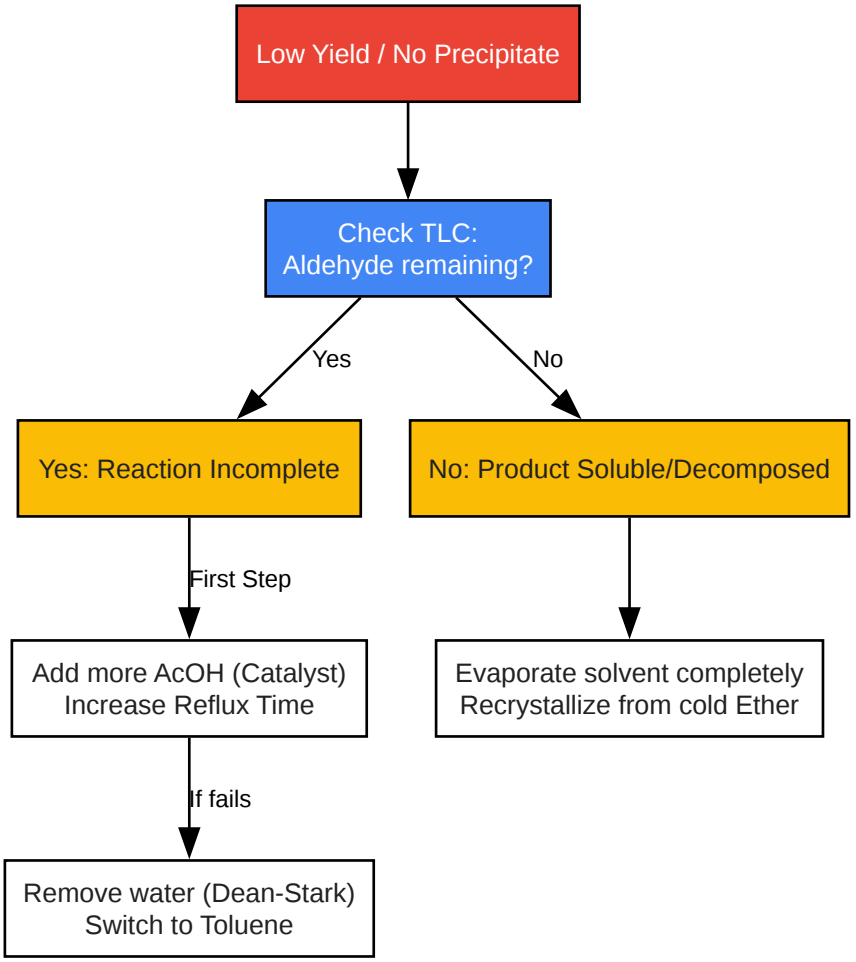

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Figure 2: Troubleshooting logic for condensation reactions involving the 7-methoxy-benzofuran scaffold.

References

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- Liou, T. P., et al. (2024). "Benzofuran Synthesis by Employing Wittig Reaction." ACS Omega.
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Disclaimer: All protocols involve hazardous chemicals. Standard PPE (gloves, goggles, lab coat) and fume hood usage are mandatory. The 5-bromo substituent renders these compounds potential environmental hazards; dispose of waste according to halogenated organic waste regulations.

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Sources

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